

# False positive results with the Rhodizonic acid disodium salt test.

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## Compound of Interest

Compound Name: *Rhodizonic acid disodium*

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## Technical Support Center: Rhodizonic Acid Disodium Salt Test

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges encountered during experiments using the **Rhodizonic acid disodium** salt test, with a specific focus on mitigating false positive results.

### Frequently Asked Questions (FAQs)

Q1: What is the **Rhodizonic acid disodium** salt test and what is it used for?

The **Rhodizonic acid disodium** salt test is a chemical spot test used for the qualitative detection of certain metals, most notably lead (Pb). It is a colorimetric test where the rhodizonate ion reacts with metal ions to form colored precipitates.<sup>[1][2][3]</sup> This test is widely employed in various fields, including forensic science for gunshot residue analysis, environmental science for lead screening in paint and soil, and in laboratory settings for the detection of divalent metals.<sup>[2][4][5]</sup>

Q2: What causes a false positive result with this test?

A false positive result occurs when the test indicates the presence of the target metal (e.g., lead) when it is not actually present. The primary cause of false positives is the presence of

other metal ions that also react with sodium rhodizonate to produce a colored complex.[1][6][7]  
The specificity of the test is highly dependent on the pH of the reaction.[1][4]

Q3: Which specific substances are known to cause false positives?

Several divalent and other metal ions can interfere with the test, leading to false positives. The color of the resulting complex can vary. It is crucial to consider the sample matrix and the potential presence of these interfering ions.[1][7]

Q4: How does pH affect the accuracy of the test?

The pH of the reaction medium is a critical factor in the specificity of the **Rhodizonic acid disodium** salt test. While the test can detect various metals at a neutral pH, adjusting the pH to an acidic range (specifically around 2.8) significantly improves the selectivity for lead.[1][4] At this acidic pH, many other metal-rhodizonate complexes are unstable and become colorless, while the lead-rhodizonate complex remains as a pink to red color.[1] Further confirmation with a strong acid can then be used to definitively identify lead, which forms a stable blue-violet complex.[4][8]

Q5: Can the test be used to quantify the amount of lead?

The standard **Rhodizonic acid disodium** salt test is a qualitative or semi-quantitative method. It indicates the presence or absence of lead but does not provide a precise concentration. While the intensity of the color can give a rough estimation of the amount of lead present, for accurate quantification, more sophisticated analytical techniques like atomic absorption spectroscopy (AAS) or inductively coupled plasma mass spectrometry (ICP-MS) are required.

## Troubleshooting Guide: False Positives

This guide provides a systematic approach to identifying and mitigating false positive results.

Problem: A positive pink or red color is observed, but the presence of lead is questionable.

Potential Cause 1: Interference from other metal ions.

- Solution: Perform a confirmatory test using dilute hydrochloric acid (HCl). After observing the initial pink/red color, apply a 5% HCl solution to the spot.[4][9]

- If the color changes to a stable blue-violet, the presence of lead is confirmed.[4][8]
- If the pink/red color disappears or changes to another color, the initial result was a false positive due to an interfering ion.[10]

Potential Cause 2: Incorrect pH of the reaction medium.

- Solution: Ensure the correct pH is established before interpreting the results. After the initial application of the sodium rhodizonate solution, a buffer solution (e.g., tartaric acid and sodium bitartrate) should be used to adjust the pH to approximately 2.8.[4][9] This step is crucial for minimizing interference from other metals.[1]

Potential Cause 3: High concentration of interfering substances.

- Solution: If the sample is suspected to contain high concentrations of interfering metals, sample dilution may be necessary. However, this could also dilute the lead concentration below the detection limit. Alternatively, a different analytical method with higher selectivity may be more appropriate.

Potential Cause 4: Misinterpretation of color.

- Solution: Compare the observed color to a known positive control (a sample containing lead) and a negative control (a sample without lead). This will help in accurately interpreting the color change. Some interfering ions produce colors that are subtly different from the characteristic pink/red of the lead complex.[6]

## Data Presentation

Table 1: Common Interfering Ions and their Reactions

Interfering Ion	Chemical Symbol	Observed Color with Sodium Rhodizonate	Behavior in Acidic Conditions (pH < 2.8)	Confirmatory HCl Test Result
Barium	Ba <sup>2+</sup>	Red-brown	Color may persist	Color fades
Strontium	Sr <sup>2+</sup>	Red-brown	Colorless	Color fades
Zinc	Zn <sup>2+</sup>	Brown-violet / Magenta	Colorless	Color fades
Tin	Sn <sup>2+</sup>	Violet	Colorless	Color fades
Cadmium	Cd <sup>2+</sup>	Brown-red	Colorless	Color fades
Mercury	Hg <sup>2+</sup>	Brown-red	Colorless	Color fades
Bismuth	Bi <sup>3+</sup>	Red-brown	Colorless	Color fades
Calcium	Ca <sup>2+</sup>	Red-brown	Colorless	Color fades
Iron	Fe <sup>3+</sup>	Blue	Color may persist	Color fades or changes
Silver	Ag <sup>+</sup>	Violet	Colorless	Color fades
Thallium	Tl <sup>+</sup>	Violet	Colorless	Color fades
Lead	Pb <sup>2+</sup>	Pink to Scarlet Red	Color persists	Changes to Blue-Violet

Note: The exact color and intensity can vary depending on the concentration of the ion and the specific test conditions.[\[1\]](#)[\[6\]](#)[\[11\]](#)

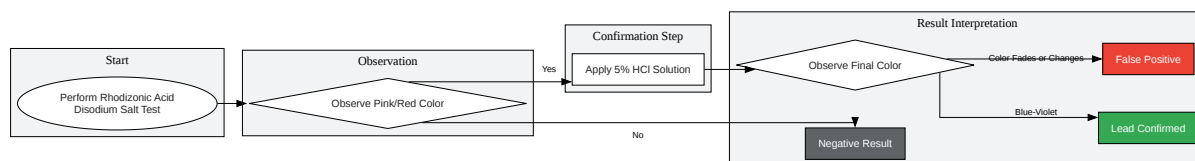
## Experimental Protocols

### Standard Protocol for Lead Detection

This protocol is designed to maximize specificity for lead and includes a confirmatory step to rule out false positives.

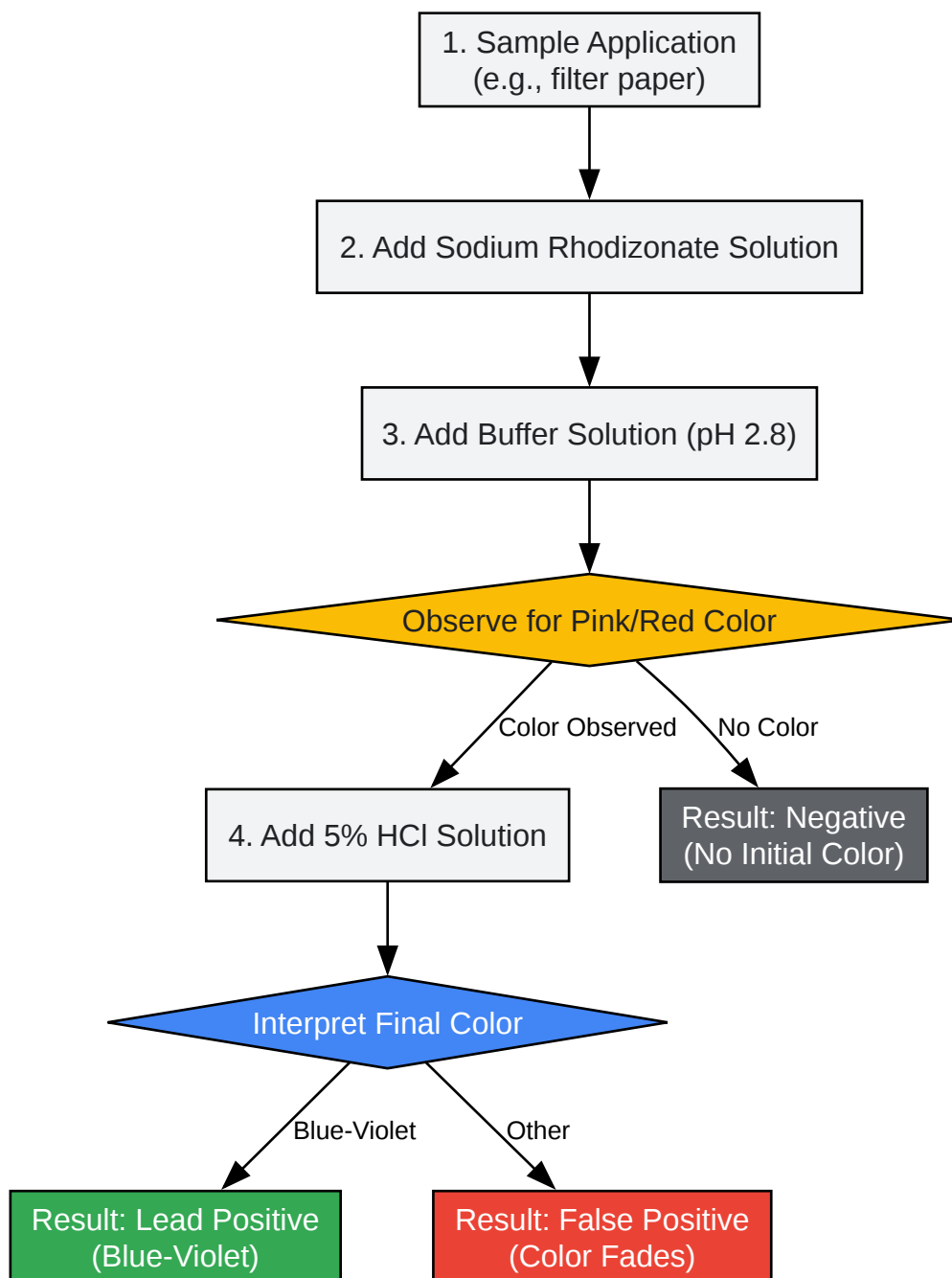
- Reagent Preparation:
  - Sodium Rhodizonate Solution: Prepare a fresh saturated solution of **rhodizonic acid disodium** salt in distilled or deionized water. The solution should have a color similar to strong tea.<sup>[9][12]</sup> This solution is unstable and should be prepared daily.
  - Buffer Solution (pH 2.8): Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.<sup>[4][9]</sup>
  - Hydrochloric Acid Solution (5%): Add 5 mL of concentrated HCl to 95 mL of distilled water.<sup>[9]</sup>
- Test Procedure:
  1. Apply the sample to a suitable test surface (e.g., filter paper, swab, or directly on the material).
  2. Apply a few drops of the freshly prepared sodium rhodizonate solution to the sample area.
  3. Observe for an initial color change.
  4. Apply the buffer solution (pH 2.8) to the same area. A pink or scarlet red color indicates the possible presence of lead or other interfering ions.<sup>[4]</sup>
  5. Apply the 5% hydrochloric acid solution to the colored spot.
- Interpretation of Results:
  - Positive for Lead: The initial pink/red color turns to a stable blue-violet.<sup>[4][8]</sup>
  - False Positive: The initial pink/red color disappears, or changes to a color other than blue-violet.
  - Negative: No significant color change is observed at any step.

## Mandatory Visualization



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Caption: Troubleshooting workflow for false positives.



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Caption: Standard experimental workflow.

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